

# An In-depth Technical Guide to 2-Bromo-4-fluoro-5-methylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-fluoro-5-methylaniline

Cat. No.: B1287016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Bromo-4-fluoro-5-methylaniline** is a halogenated aromatic amine that serves as a versatile building block in organic synthesis. Its trifunctional nature, featuring bromo, fluoro, and amino substituents on a toluene backbone, makes it a valuable intermediate in the preparation of complex organic molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications, with a focus on its relevance to the pharmaceutical and agrochemical industries.

## Chemical and Physical Properties

While experimentally determined physical properties for **2-Bromo-4-fluoro-5-methylaniline** (CAS No: 1065076-39-2) are not widely available in public literature, predicted data and properties of closely related isomers provide valuable insights. It is crucial to note the existence of several isomers, such as 2-Bromo-5-fluoro-4-methylaniline and 5-Bromo-4-fluoro-2-methylaniline, and to ensure the correct isomer is used in any application.<sup>[1]</sup>

Table 1: Physicochemical Properties of **2-Bromo-4-fluoro-5-methylaniline** and Related Isomers

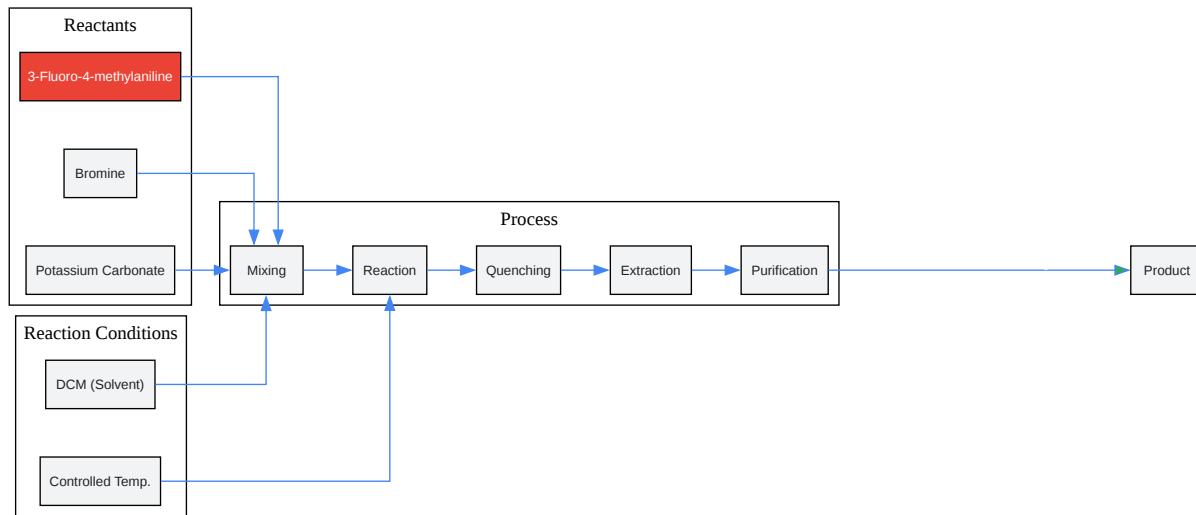
Property	2-Bromo-4-fluoro-5-methylaniline	2-Bromo-5-fluoro-4-methylaniline	5-Bromo-4-fluoro-2-methylaniline
CAS Number	1065076-39-2[2][3]	202865-78-9[1]	627871-16-3[4]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrFN[2][3]	C <sub>7</sub> H <sub>7</sub> BrFN[1]	C <sub>7</sub> H <sub>7</sub> BrFN[4]
Molecular Weight	204.04 g/mol [2][3]	204.04 g/mol [1]	204.04 g/mol [4]
Melting Point	Data not available	39-41 °C[1]	86-90 °C[4]
Boiling Point	251 °C at 760 mmHg (Predicted)	245.3±35.0 °C (Predicted)[1]	Data not available
Density	Data not available	Data not available	Data not available
Appearance	Data not available	-	Pale purple powder[4]

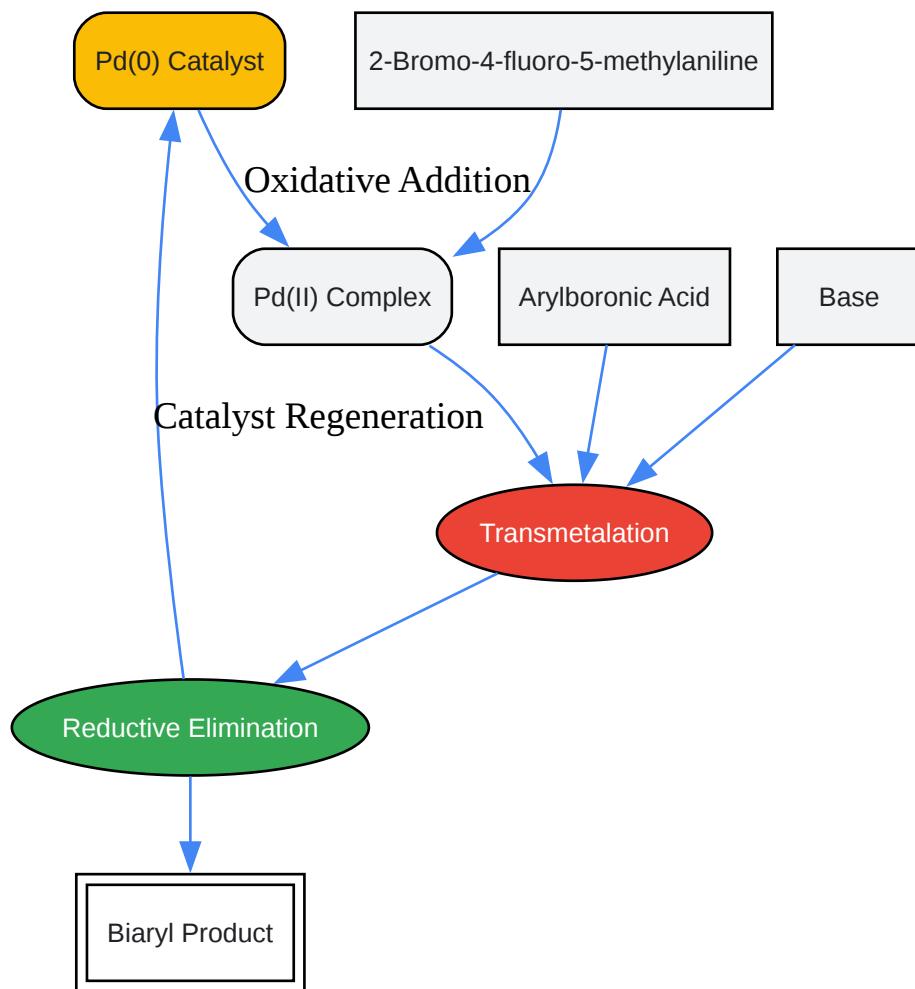
## Synthesis

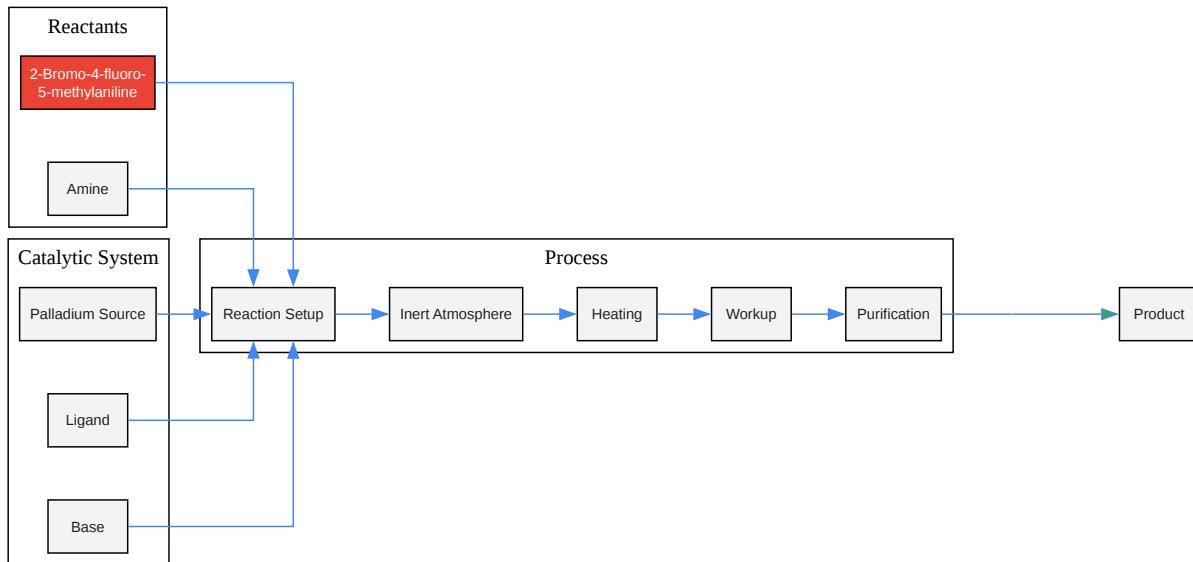
A specific, detailed experimental protocol for the synthesis of **2-Bromo-4-fluoro-5-methylaniline** is not readily available in the surveyed literature. However, a general method for the bromination of a related fluoro-methylaniline isomer, 3-fluoro-4-methylaniline, to produce 2-bromo-5-fluoro-4-methylaniline has been reported and can serve as a valuable reference for a potential synthetic route.[1] This electrophilic aromatic substitution reaction typically utilizes bromine in a suitable solvent.[5]

## Representative Synthetic Protocol (for 2-Bromo-5-fluoro-4-methylaniline)

A solution of 3-fluoro-4-methylaniline and anhydrous potassium carbonate is dissolved in anhydrous dichloromethane and cooled. A solution of bromine in anhydrous dichloromethane is then added dropwise at a controlled temperature. The reaction is stirred for a period before being quenched with ice water. The product is then extracted, dried, and concentrated.[1]







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-BROMO-5-FLUORO-4-METHYLANILINE CAS#: 202865-78-9 [chemicalbook.com]
- 2. 2-Bromo-4-fluoro-5-methylaniline | C7H7BrFN | CID 20747452 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 1065076-39-2 | 2-bromo-4-fluoro-5-methyl-aniline - Alachem Co., Ltd. [alachem.co.jp]
- 4. ossila.com [ossila.com]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4-fluoro-5-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1287016#2-bromo-4-fluoro-5-methylaniline-chemical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)